

# Solvent Violet 38 molecular weight and formula

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## Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

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## Technical Data Sheet: Solvent Violet 38

An In-depth Guide for Researchers and Industrial Professionals

This document provides a comprehensive overview of the chemical and physical properties of **Solvent Violet 38**, a synthetic anthraquinone dye. The information is intended for researchers, scientists, and professionals in industries where this dye is utilized.

## Core Chemical Properties

**Solvent Violet 38** is recognized for its vibrant bluish-violet color and its solubility in various organic solvents.<sup>[1]</sup> Its primary applications include the coloring of plastics, resins, synthetic fibers, oils, waxes, and printing inks.<sup>[1][2][3]</sup>

Table 1: Physicochemical Data for **Solvent Violet 38**

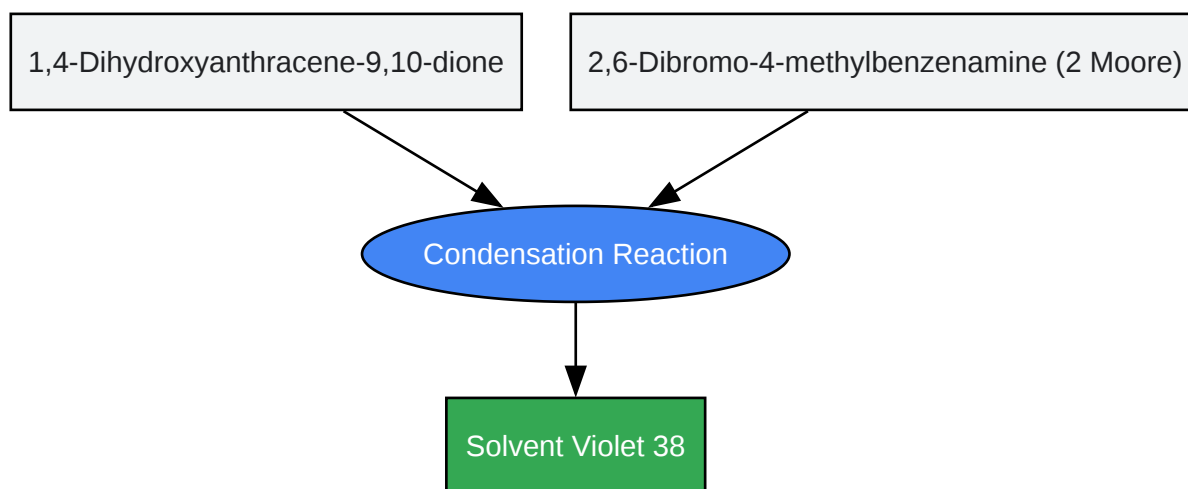
Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>18</sub> Br <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[2][4][5][6][7]
Molecular Weight	734.07 g/mol	[2][3][6]
CAS Registry Number	63512-14-1	[2][5][6][7]
Molecular Structure	Anthraquinone	[2][6]
Appearance	Purple liquid or dark powder	[1][3]
Density	1.889 g/cm <sup>3</sup>	[4][5]
Boiling Point	687.4°C at 760 mmHg	[4][5]
Flash Point	369.5°C	[4][5]

## Solubility Profile

**Solvent Violet 38** is characterized by its poor solubility in water.[3] However, it is soluble in a range of non-polar organic solvents, including acetone, chloroform, benzene, xylene, and toluene.[1][3] It is also slightly soluble in alcohol.[3]

## Manufacturing Process

The synthesis of **Solvent Violet 38** is typically achieved through the condensation of 1,4-dihydroxyanthracene-9,10-dione with 2,6-dibromo-4-methylbenzenamine.[2][6]



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Caption: Synthesis of **Solvent Violet 38**.

## Experimental Protocols and Biological Pathways

It is important to note that **Solvent Violet 38** is an industrial dye and not a compound developed for pharmaceutical or biological research applications. Therefore, detailed experimental protocols pertaining to its biological activity or its involvement in signaling pathways are not applicable. Its primary function is as a colorant, and its technical data is focused on its physical and chemical properties relevant to manufacturing and material science. Safety information indicates that direct contact with skin and eyes should be avoided.

[4]

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